An In-depth Technical Guide to 2-Bromo-6-fluoronaphthalene

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Compound of Interest

Compound Name:	*2-Bromo-6-fluoronaphthalene*
CAS No.:	*324-41-4*
Cat. No.:	*B1267477*

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Abstract

This technical guide provides a comprehensive overview of **2-Bromo-6-fluoronaphthalene**, a critical building block in the realms of medicinal chemistry and materials science. This document delineates its fundamental physicochemical properties, offers a detailed, field-tested synthesis protocol, and explores its diverse applications, particularly in the development of novel therapeutic agents and advanced electronic materials. The content herein is curated for researchers, scientists, and drug development professionals, aiming to provide both foundational knowledge and actionable insights to leverage the unique characteristics of this versatile molecule.

Introduction: The Strategic Importance of Fluorinated Naphthalene Scaffolds

The introduction of fluorine into organic molecules can profoundly alter their physical, chemical, and biological properties. In the context of drug discovery, fluorination often leads to enhanced metabolic stability, increased lipophilicity, and improved binding affinity to target proteins. **2-Bromo-6-fluoronaphthalene** is a bifunctional reagent that capitalizes on these advantages. Its

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naphthalene core provides a rigid scaffold, while the bromine and fluorine atoms offer distinct and orthogonal reactivity, making it an invaluable intermediate for the synthesis of complex molecular architectures. The bromine atom serves as a versatile handle for various cross-coupling reactions, while the fluorine atom imparts the desirable electronic and metabolic properties.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and spectral properties of **2-Bromo-6-fluoronaphthalene** is paramount for its effective utilization in synthesis and for the characterization of its derivatives.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_6BrF$	[1][2][3]
Molecular Weight	225.06 g/mol	[2][3]
CAS Number	324-41-4	[1][2]
Appearance	White to pale reddish-yellow crystalline powder	
Melting Point	64.0 to 68.0 °C	
Boiling Point	140 °C at 9 mmHg	[4]
Purity	Typically ≥95-98% (GC)	[2][3]
InChI Key	CAJAZWLCCNCVEY-UHFFFAOYSA-N	[1]

Spectroscopic Data: While comprehensive spectral data should be acquired for each batch, representative ^{1}H NMR data has been reported as follows: ^{1}H NMR (400 MHz, MeOD) δ ppm: 7.34 (td, J = 8.84, 2.59 Hz, 1H), 7.49-7.57 (m, 1H), 7.60 (ddd, J = 8.78, 1.96, 0.69 Hz, 1H), 7.77 (d, J = 8.84 Hz, 1H), 7.87 (dd, J = 9.09, 5.56 Hz, 1H), 8.09 (d, J = 1.58 Hz, 1H)[4]. Researchers are advised to perform full spectral characterization (^{1}H NMR, ^{13}C NMR, ^{19}F NMR, IR, and MS) to confirm the identity and purity of the synthesized or procured compound.

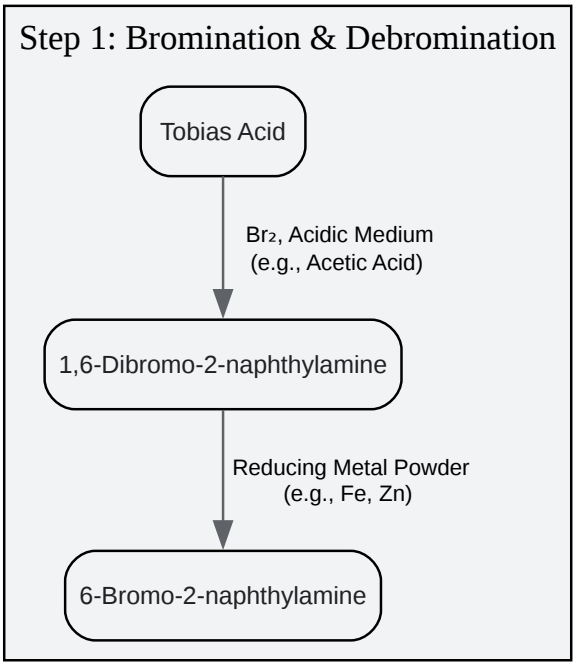
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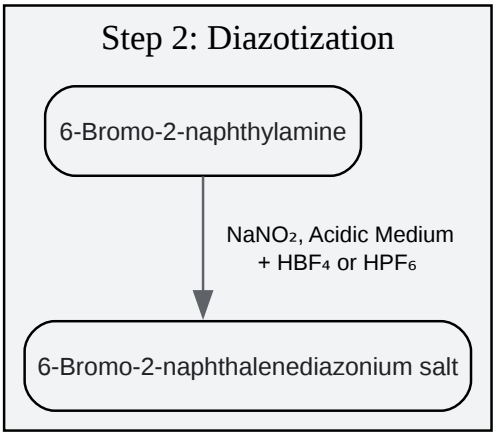
Synthesis of **2-Bromo-6-fluoronaphthalene**: A Validated Protocol

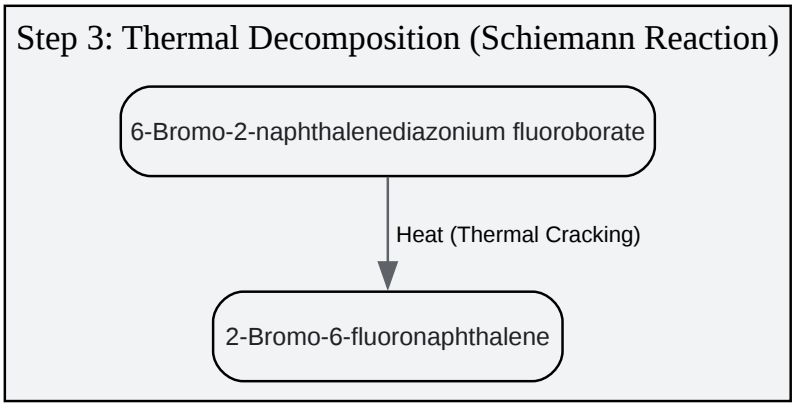
The synthesis of **2-Bromo-6-fluoronaphthalene** can be achieved through various routes. A common and scalable method involves a three-step process starting from the readily available and inexpensive Tobias acid (2-amino-1-naphthalenesulfonic acid).[5][6][7] This approach is favored for its simplicity, mild reaction conditions, and avoidance of high-pressure apparatus, making it suitable for industrial production.[5][6][7]

Synthetic Workflow Diagram

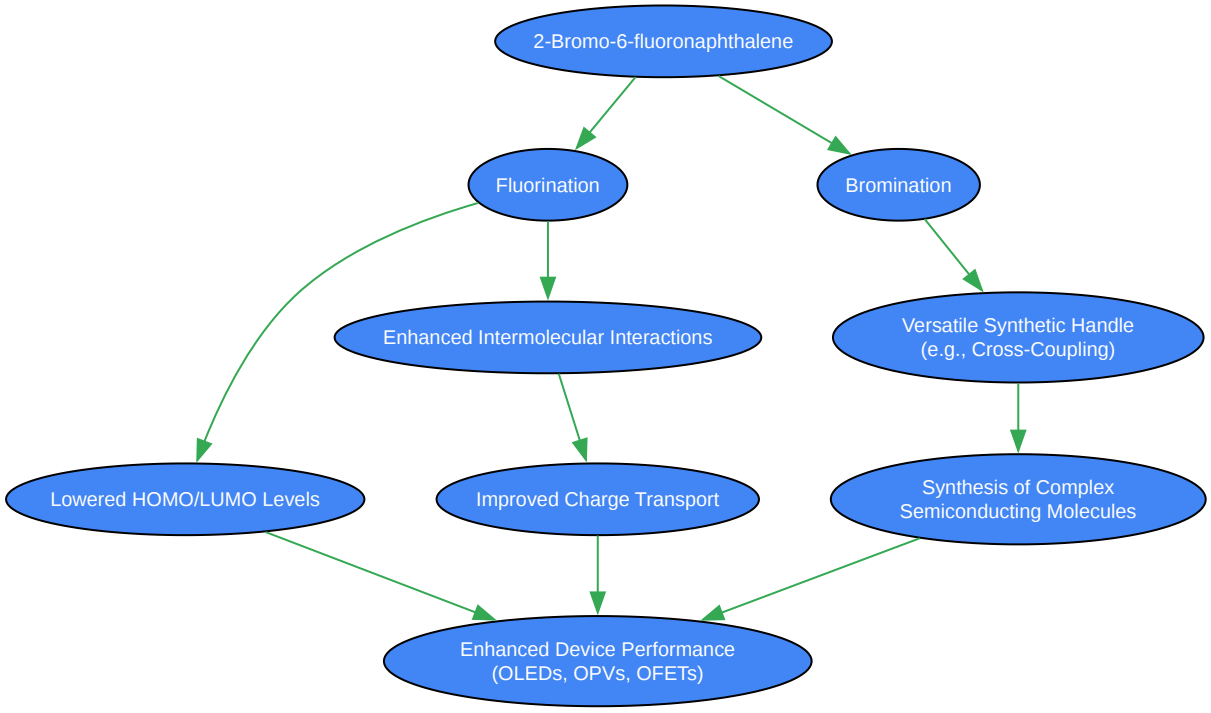
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